

cis-2-Vinyl-1,3-dioxolane-4-methanol molecular weight

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Compound of Interest

Compound Name: *cis-2-Vinyl-1,3-dioxolane-4-methanol*

Cat. No.: B098564

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An in-depth analysis of the molecular weight of **cis-2-Vinyl-1,3-dioxolane-4-methanol**, a compound of interest for researchers and professionals in the field of drug development, is presented in this technical guide. The precise molecular weight is fundamental for a range of experimental and theoretical applications, from reaction stoichiometry to analytical characterization.

Molecular Weight Determination

The molecular weight of a compound is determined from its molecular formula and the atomic weights of its constituent elements. The molecular formula for **cis-2-Vinyl-1,3-dioxolane-4-methanol** has been identified as C₆H₁₀O₃[1][2]. The calculation of its molecular weight is based on the standard atomic weights of Carbon (C), Hydrogen (H), and Oxygen (O).

The standard atomic weight for carbon is approximately 12.011 atomic mass units (amu)[3][4]. For hydrogen, the standard atomic weight is approximately 1.008 amu[5][6][7]. The standard atomic weight for oxygen is approximately 15.999 amu[8][9][10][11].

The molecular weight is calculated as follows:

$(6 \text{ atoms of Carbon} \times 12.011 \text{ amu/atom}) + (10 \text{ atoms of Hydrogen} \times 1.008 \text{ amu/atom}) + (3 \text{ atoms of Oxygen} \times 15.999 \text{ amu/atom}) = 130.143 \text{ amu}.$

This calculated value is consistent with the molecular weight of 130.14 g/mol reported in chemical databases[2].

Quantitative Data Summary

For clarity and ease of comparison, the quantitative data used in the molecular weight calculation are summarized in the table below.

Element	Symbol	Count	Atomic Weight (amu)	Subtotal (amu)
Carbon	C	6	12.011[3][4]	72.066
Hydrogen	H	10	1.008[5][6][7]	10.080
Oxygen	O	3	15.999[8][9][10][11]	47.997
Total	130.143			

Experimental Protocol: Synthesis of cis-2-Vinyl-1,3-dioxolane-4-methanol

A representative experimental protocol for the synthesis of **cis-2-Vinyl-1,3-dioxolane-4-methanol** involves the acetalization of glycerol with acrolein. This procedure is a common method for the preparation of this and similar compounds.

Materials:

- Glycerol
- Acrolein
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., benzene or toluene)
- Drying agent (e.g., anhydrous sodium sulfate)

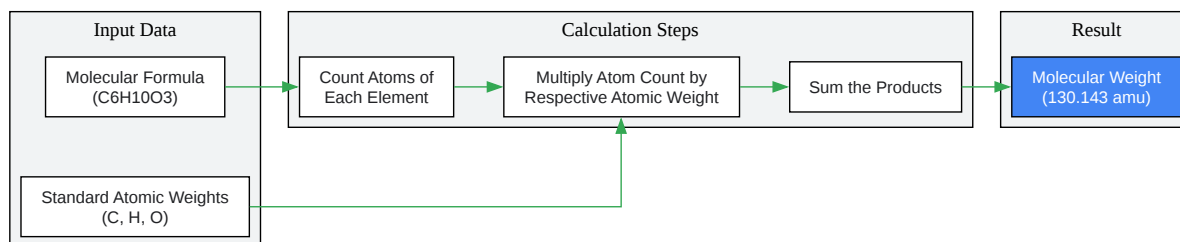
- Neutralizing agent (e.g., sodium bicarbonate solution)

Procedure:

- **Reaction Setup:** A solution of glycerol in an anhydrous solvent is prepared in a round-bottom flask equipped with a Dean-Stark apparatus and a condenser.
- **Catalyst Addition:** A catalytic amount of an anhydrous acid, such as p-toluenesulfonic acid, is added to the reaction mixture.
- **Reactant Addition:** Acrolein is added dropwise to the stirred solution at room temperature.
- **Reaction:** The mixture is heated to reflux. The water formed during the reaction is removed azeotropically using the Dean-Stark apparatus. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion of the reaction, the mixture is cooled to room temperature and neutralized with a sodium bicarbonate solution. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by vacuum distillation or column chromatography to yield pure **cis-2-Vinyl-1,3-dioxolane-4-methanol**.

Logical Workflow for Molecular Weight Calculation

The process of calculating the molecular weight of a chemical compound follows a clear and logical sequence. This workflow is illustrated in the diagram below.



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Caption: Logical workflow for the calculation of molecular weight.

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